

Best Practices for Chemigation with Metam-Sodium: Application Notes and Protocols

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Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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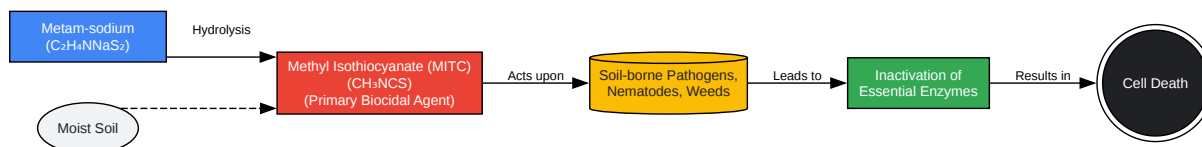
For Researchers, Scientists, and Drug Development Professionals

Introduction

Metam-sodium is a broad-spectrum soil fumigant widely utilized in agriculture for pre-plant treatment to control a wide array of soil-borne pests, including nematodes, fungi, weeds, and insects.[1][2] Its efficacy lies in its rapid decomposition in moist soil into methyl isothiocyanate (MITC), the primary biocidal agent.[2][3][4] This document provides detailed application notes and protocols for the use of **Metam-sodium** in chemigation, with a focus on best practices to ensure optimal efficacy, operator safety, and environmental protection. All personnel involved in the handling and application of **Metam-sodium** must be trained and certified in accordance with EPA regulations.[5]

Mechanism of Action

Metam-sodium (sodium N-methyldithiocarbamate) itself is not the primary pesticidal compound. Upon application to moist soil, it undergoes a rapid chemical conversion to methyl isothiocyanate (MITC).[3][4] This conversion is an abiotic decomposition process.[4] MITC is a volatile compound that disperses through the soil pores.[1] Its primary mode of action is the non-specific inactivation of essential enzymes in target organisms by reacting with sulfhydryl groups in proteins, thereby disrupting cellular respiration and other vital metabolic processes, leading to cell death.[3]



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Figure 1: Conversion of **Metam-sodium** to its active component, MITC, in the soil.

Application Notes for Chemigation

Proper application of **Metam-sodium** via chemigation is critical for its effectiveness and to minimize off-site movement and environmental impact.

Pre-Application Procedures:

- **Soil Preparation:** The soil should be tilled to a depth of 5-8 inches to ensure a fine tilth and break up large clods.[6][7] Fields should be cleared of crop residue on the surface.[6]
- **Soil Moisture:** Optimal soil moisture is crucial for the conversion of **Metam-sodium** to MITC. [3] The soil should be moist to a depth of 9 inches below the surface, ideally between 60-80% of field capacity.[6][7]
- **Soil Temperature:** For best results, apply **Metam-sodium** when soil temperatures are between 10°C and 25°C.[7] Do not apply if the soil temperature at a 3-inch depth exceeds 90°F (32°C).[6][8]
- **System Calibration:** The chemigation system must be properly calibrated to ensure uniform distribution of the treated water.[8] Inspect all tanks, hoses, fittings, and nozzles for leaks or blockages.[8]

Application Parameters:

The following table summarizes recommended application rates for various crops and target pests. Rates may vary based on soil type, pest pressure, and local regulations. Always consult the product label for specific instructions.

Crop	Target Pest(s)	Application Rate (L/ha)	Application Rate (gallons/acre)	Reference
Potatoes	Nematodes, Verticillium Wilt	63 - 702	6.7 - 75	[9][10]
Tomatoes	Nematodes, Fungi (e.g., Fusarium)	701 - 935	75 - 100	[1][11]
Onions	Fungi (e.g., Fusarium), Bacteria (e.g., Pseudomonas)	-	-	[1][12]
Carrots	Nematodes, Weeds	-	-	[1][2]
Strawberries	Fungi, Nematodes	-	-	[1]
Tobacco Seedbeds	General Soil-borne Pathogens	100 ml/m ² (drench)	-	[7]
General Use	Weeds, Fungi, Nematodes	-	up to 300	[2]

Note: Specific application rates can vary significantly. The provided ranges are for general guidance. Always refer to the manufacturer's label for precise rates for your specific situation.

Post-Application Procedures:

- **Water Seal:** Immediately following the application, a "water seal" of clean water should be applied to the treated area. This helps to seal the fumigant in the soil and reduce volatilization of MITC.[4][13]
- **Tarping:** In some cases, covering the treated area with a tarp immediately after application can further reduce emissions.[8] A written tarp plan may be required.[8]

- Re-entry Interval (REI): Strictly adhere to the re-entry intervals specified on the product label. [\[1\]](#)
- Aeration: Before planting, the soil must be aerated to allow any remaining fumigant to dissipate. The time required for aeration depends on soil type, temperature, and moisture content. [\[7\]](#)

Experimental Protocols

Protocol 1: Determination of MITC Concentration in Soil

This protocol outlines a method for quantifying the concentration of MITC in soil samples following **Metam-sodium** application.

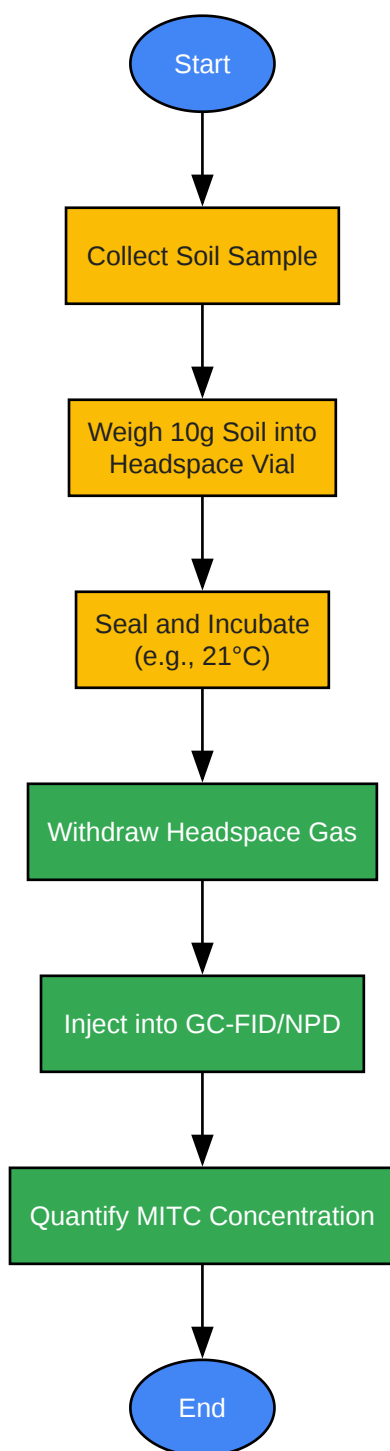
Materials:

- Gas chromatograph (GC) with a flame ionization detector (FID) or a nitrogen-phosphorus detector (NPD)
- Headspace vials (20 mL) with Teflon-faced septa
- Soil sampling equipment
- Analytical balance
- Syringes
- MITC analytical standard
- Organic solvent (e.g., acetone)

Procedure:

- Sample Collection: Collect soil samples from the treated area at various depths and time points post-application.
- Sample Preparation: Weigh 10 g of soil into a 20-mL headspace vial.

- Incubation: Immediately seal the vial and incubate at a constant temperature (e.g., 21°C) in the dark.[\[4\]](#)
- Headspace Analysis: After a set incubation period, use a gas-tight syringe to withdraw a sample of the headspace gas from the vial.
- GC Analysis: Inject the headspace sample into the GC. The retention time for MITC is approximately 7.5 minutes under typical conditions.[\[4\]](#)
- Quantification: Compare the peak area of the sample to a calibration curve prepared with known concentrations of MITC standard to determine the concentration in the soil.



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Figure 2: Experimental workflow for determining MITC concentration in soil.

Protocol 2: Assessment of Soil Microbial Community Changes

This protocol describes a method to analyze the impact of **Metam-sodium** fumigation on the soil microbial community using Fatty Acid Methyl Ester (FAME) analysis.

Materials:

- Freeze-dryer
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID)
- Solvents: Chloroform, methanol, hexane
- Reagents: Potassium hydroxide (KOH), acetic acid
- Internal standard (e.g., 19:0 phosphatidylcholine)
- Bacterial Acid Methyl Ester (BAME) standard mix

Procedure:

- **Sample Preparation:** Collect soil samples before and after fumigation. Immediately freeze-dry and grind the samples to a fine powder.[3]
- **Lipid Extraction:** Perform a modified Bligh-Dyer extraction to isolate lipids from the soil samples.[3]
- **Saponification and Methylation:** The extracted lipids are saponified and methylated to form fatty acid methyl esters (FAMES).[3]
- **FAME Extraction:** Extract the FAMES with hexane.[3]
- **GC Analysis:** Inject the FAME extract into the GC-FID. Identify and quantify the FAMES by comparing their retention times and peak areas to the BAME standard mixture.[3]
- **Data Analysis:** Calculate the abundance of different microbial groups (e.g., Gram-positive bacteria, Gram-negative bacteria, fungi) based on the presence and abundance of specific

biomarker fatty acids. Analyze the changes in the microbial community structure between fumigated and non-fumigated soils.[3]

Safety Precautions

Metam-sodium and its breakdown product MITC are hazardous materials.[2][14] Strict adherence to safety protocols is mandatory.

- Personal Protective Equipment (PPE): Handlers must wear appropriate PPE, including chemical-resistant gloves, coveralls, and respiratory protection as specified on the product label.[1][6][15]
- Buffer Zones: Establish buffer zones around the application site as required by regulations to protect workers and bystanders.[1]
- Emergency Preparedness: Have an emergency response plan in place.[14] In case of exposure, move the individual to fresh air and seek immediate medical attention.[14][15]
- Environmental Protection: Do not allow **Metam-sodium** to contaminate waterways, as it is toxic to aquatic life.[1][16]



Environmental Fate

Metam-sodium degrades rapidly in the soil, with a half-life of approximately 23 minutes.[13] Its primary degradant, MITC, is volatile and can be lost to the atmosphere.[4] MITC also degrades

in the soil and is susceptible to photolysis in the air and water.[13] While MITC is water-soluble, its high volatility means it is likely to rapidly volatilize from surface water.[17] There is a low potential for **Metam-sodium** or MITC to leach into groundwater under typical conditions due to their rapid degradation.[17] However, the application of **Metam-sodium** can have a significant, albeit short-term, impact on non-target soil microorganisms, leading to a reduction in microbial biomass and a shift in community structure.[3][18]

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